"N-Methyl-1-(3-nitrophenyl)ethanamine potential biological activities"

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Compound of Interest

Compound Name:	*N-Methyl-1-(3-nitrophenyl)ethanamine*
CAS No.:	*118949-34-1*
Cat. No.:	*B2945441*

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Technical Assessment: **N-Methyl-1-(3-nitrophenyl)ethanamine**

Executive Summary **N-Methyl-1-(3-nitrophenyl)ethanamine** (also designated as N-methyl-3-nitro-

-methylbenzylamine) is a specific substituted benzylamine derivative.[1][2] While structurally homologous to the psychostimulant methamphetamine (lacking the

-methylene spacer), its pharmacological profile is distinct.[2] It functions primarily as a privileged scaffold for Monoamine Oxidase (MAO) inhibition and a key intermediate in the synthesis of calcilytics (calcium-sensing receptor antagonists).[1][2] This guide details its physicochemical properties, predicted and observed biological activities, and metabolic toxicology, providing a rigorous framework for researchers utilizing this compound as a chemical probe.

Part 1: Chemical Architecture & Physicochemical Properties[1][2]

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1.1 Structural Disambiguation It is critical to distinguish this molecule from its phenethylamine counterparts to avoid pharmacological misinterpretation.[1][2]

- IUPAC Name:**N-Methyl-1-(3-nitrophenyl)ethanamine**[1][2]
- Common Name:m-Nitro-N-methyl-

  -methylbenzylamine[1][2]
- Chemical Class: Substituted Benzylamine (Not an Amphetamine/Phenethylamine).[1]
- Key Structural Feature: The amine-bearing carbon is directly attached to the aromatic ring (benzylic), creating a rigid chiral center with high electron density delocalization potential due to the nitro group.[1][2]

Property	Value (Predicted/Experimental)	Significance
Molecular Formula		Low MW, fragment-like space.[1][2]
Molecular Weight	180.21 g/mol	High ligand efficiency potential.[1][2]
LogP	~1.8 - 2.1	Moderate lipophilicity; BBB permeable.[1][2]
pKa (Amine)	~9.2	Predominantly protonated at physiological pH.[1]
H-Bond Donors/Acceptors	1 / 3	Nitro group adds 2 acceptors; Amine is donor/acceptor.[1][2]
Rotatable Bonds	2	Rigid core; entropically favorable binding.[1][2]

1.2 Electronic Influence of the 3-Nitro Group The substituent at the meta (3-) position is a strong electron-withdrawing group (EWG).[1][2]

- Hammett Constant (

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): +0.71.[1]

- Effect: It reduces the electron density of the aromatic ring and lowers the pKa of the benzylic amine compared to the unsubstituted parent. This acidity shift often enhances affinity for enzymes requiring nucleophilic attack or specific electrostatic alignment, such as MAO-B.[1][2]

Part 2: Pharmacological Profile & Biological Activities[2][3][4][5][6]

This section synthesizes SAR (Structure-Activity Relationship) data from the

-methylbenzylamine class.[1][2]

Primary Activity: Monoamine Oxidase (MAO) Inhibition

The

-methylbenzylamine scaffold is a validated reversible inhibitor of MAO enzymes.[1][2][3]

- Mechanism: The compound fits into the hydrophobic cavity of the MAO active site.[1] The benzylic amine mimics the transition state of substrate oxidation.[1]
- Selectivity (MAO-B vs. MAO-A):
  - Unsubstituted

    -methylbenzylamine is a non-selective MAO inhibitor (

).[1][2]
  - Effect of N-Methylation: Generally maintains or slightly improves affinity by engaging the hydrophobic "entrance loop" of the enzyme.[1][2]
  - Effect of 3-Nitro: The electron-withdrawing nature alters the stacking interaction with the FAD cofactor.[1][2] Analogous 3-substituted derivatives often show shifts toward MAO-B selectivity, making this a potential probe for neuroprotective research (Parkinson's models).[1][2]

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Secondary Activity: Calcilytic Precursor

Substituted

-methylbenzylamines are essential pharmacophores for calcilytics (CaSR antagonists).[1][2]

- Relevance: These drugs stimulate parathyroid hormone (PTH) secretion.[1] The **N-methyl-1-(3-nitrophenyl)ethanamine** moiety serves as the "right-hand" side of classic calcilytic structures (e.g., NPS-2143 analogs), providing critical pi-stacking interactions within the transmembrane domain of the receptor.[1][2]

Absence of Psychostimulant Effects

Unlike methamphetamine (

), this molecule lacks the ethylene bridge.[1][2]

- Causality: The distance between the aromatic ring and the nitrogen is shortened from ~5.1 Å to ~3.6 Å.[1]

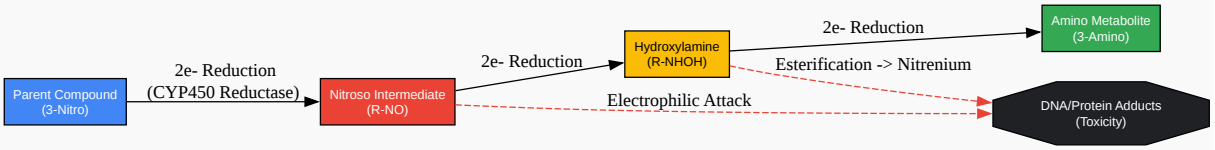
- Outcome: This steric contraction prevents the molecule from effectively spanning the Aspartate-Phenylalanine binding vector in Monoamine Transporters (DAT/NET/SERT).[1][2] Therefore, it displays negligible monoamine releasing activity, rendering it non-addictive and distinct from psychostimulants.

Part 3: Metabolic Fate & Toxicology (The Nitro-Risk) [1][2]

The 3-nitro group introduces a specific toxicological pathway that must be controlled in experimental designs.[1][2]

3.1 Nitroreduction Pathway Under hypoxic conditions or via specific hepatic reductases (cytochrome P450 reductase), the nitro group can undergo sequential reduction.

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Figure 1: Metabolic reduction cascade of the nitro moiety.[1][2] The Nitroso and Hydroxylamine intermediates are reactive electrophiles capable of cellular damage.

3.2 Safety Protocol:

- In Vitro: Avoid hypoxic incubations unless studying hypoxia-selective cytotoxicity.[1][2]
- In Vivo: Monitor for methemoglobinemia, a known side effect of aromatic nitro compounds.[1]

Part 4: Experimental Protocols

Synthesis: Reductive Amination

Objective: Selective synthesis of **N-Methyl-1-(3-nitrophenyl)ethanamine** from 3-nitroacetophenone.

Reagents:

- 3-Nitroacetophenone (1.0 eq)[1][2]
- Methylamine (2.0 M in THF, 3.0 eq)
- Titanium(IV) isopropoxide (2.0 eq) - Lewis Acid Catalyst[1][2]
- Sodium Borohydride (

) (1.5 eq)

Workflow:

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- Imine Formation: Dissolve 3-nitroacetophenone in anhydrous THF under

  . Add Methylamine and

  . Stir at ambient temperature for 6-12 hours. Checkpoint: Monitor disappearance of ketone via TLC.

- Reduction: Cool mixture to 0°C. Add

  portion-wise (Caution: Exothermic). Stir for 2 hours.

- Quench: Add 1M NaOH carefully to precipitate titanium salts. Filter through Celite.[1][2]

- Purification: Extract with DCM. Acid/Base extraction is recommended to purify the amine.[1]
  - Acidify organic layer (product moves to aqueous).[1]
  - Wash organic layer (removes neutral impurities).[1]
  - Basify aqueous layer (pH > 12).[1]
  - Extract into DCM, dry (

    ), and concentrate.

Assay: MAO-B Inhibition Screening (Amplex Red Method)

Objective: Determine the

of the compound against MAO-B.[1][2]

Materials:

- Recombinant Human MAO-B (Sigma/Corning).[1][2]
- Substrate: Benzylamine or Tyramine.[1][2]
- Detection: Amplex Red reagent + Horseradish Peroxidase (HRP).[1]

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Protocol:

- Preparation: Dilute compound in DMSO (Final concentration <1%). Prepare serial dilutions (e.g., 0.1 nM to 100

).
- Incubation: Mix MAO-B enzyme (0.5 U/mL) with the test compound in reaction buffer (0.1 M Phosphate, pH 7.4). Incubate at 37°C for 15 minutes.
- Reaction Start: Add the Master Mix (200

  Amplex Red, 1 U/mL HRP, 1 mM Benzylamine substrate).
- Measurement: Monitor fluorescence continuously for 30 minutes (Ex/Em: 530/590 nm).
- Analysis: Calculate slope (velocity) of the linear phase. Plot % Inhibition vs. Log[Concentration] to derive

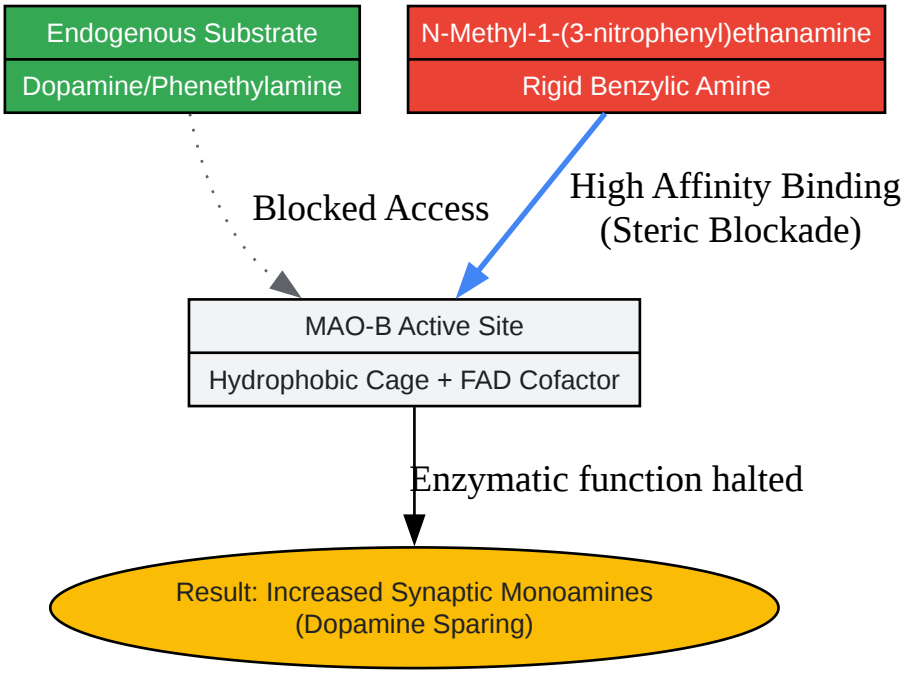
  .
  - Control: Selegiline (Positive Control, expected

).[2]

Part 5: Visualization of Mechanism[2]

The following diagram illustrates the competitive inhibition mechanism at the MAO active site.

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Figure 2: Competitive inhibition model. The inhibitor occupies the substrate channel, preventing the oxidative deamination of endogenous monoamines.

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